

# Application Note: Determination of 2-Phenoxyethyl Propionate Solubility Across Various Solvents

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## Compound of Interest

Compound Name: 2-Phenoxyethyl propionate

CAS No.: 23495-12-7

Cat. No.: B1207134

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## Abstract

This comprehensive technical guide provides a detailed framework for researchers, scientists, and drug development professionals to understand and determine the solubility of **2-phenoxyethyl propionate** (CAS No. 23495-12-7) in a range of common laboratory and industrial solvents. Recognizing the critical role of solubility in formulation development, toxicological studies, and manufacturing processes, this document outlines both the theoretical underpinnings of solubility and a practical, self-validating experimental protocol for its quantitative determination. This guide emphasizes the causality behind experimental choices, ensuring that practitioners can not only generate reliable data but also interpret it within a sound scientific context.

## Introduction: The Significance of 2-Phenoxyethyl Propionate and Its Solubility Profile

**2-Phenoxyethyl propionate** is an ester with the molecular formula  $C_{11}H_{14}O_3$ .<sup>[1]</sup> It finds applications as a fragrance ingredient in cosmetics and household products and as a flavoring agent.<sup>[2]</sup> The physicochemical properties of a compound are fundamental to its application and safety assessment. Among these, solubility is a critical parameter that influences a substance's bioavailability, its formulation into commercial products, and its environmental fate.

A thorough understanding of **2-phenoxyethyl propionate**'s solubility in various solvents—ranging from polar protic and aprotic to non-polar—is essential for:

- **Formulation Development:** Creating stable and effective solutions, emulsions, or other formulations for use in cosmetics, personal care products, and potentially in pharmaceutical applications.
- **Toxicological and Efficacy Studies:** Preparing accurate dosing solutions for in vitro and in vivo studies to assess the safety and biological activity of the compound.
- **Manufacturing and Quality Control:** Establishing appropriate solvent systems for synthesis, purification, and quality assessment, as well as for cleaning and maintenance of equipment.
- **Environmental Risk Assessment:** Predicting the compound's distribution and persistence in different environmental compartments.

This application note provides a robust protocol for determining the solubility of **2-phenoxyethyl propionate**, grounded in established methodologies such as those outlined by the Organisation for Economic Co-operation and Development (OECD).<sup>[3][4][5][6]</sup>

## Physicochemical Properties and Predicted Solubility of 2-Phenoxyethyl Propionate

A foundational understanding of the molecular structure of **2-phenoxyethyl propionate** is key to predicting its solubility behavior.

- **Molecular Structure:** The molecule contains a non-polar phenyl ring and an ethyl group, a polar ester group ( $-COO-$ ), and an ether linkage ( $-O-$ ). This combination of polar and non-polar moieties suggests that its solubility will be highly dependent on the polarity of the solvent.

- "Like Dissolves Like": This principle suggests that **2-phenoxyethyl propionate** will exhibit higher solubility in solvents with similar polarity. Due to its ester and ether groups, it can act as a hydrogen bond acceptor, allowing for interactions with protic solvents like alcohols. The presence of the phenyl ring and alkyl chain suggests solubility in non-polar organic solvents. [\[7\]](#)[\[8\]](#)[\[9\]](#)

Table 1: Physicochemical Properties of **2-Phenoxyethyl Propionate**

| Property              | Value                                          | Source                                    |
|-----------------------|------------------------------------------------|-------------------------------------------|
| CAS Number            | 23495-12-7                                     | <a href="#">[1]</a>                       |
| Molecular Formula     | C <sub>11</sub> H <sub>14</sub> O <sub>3</sub> | <a href="#">[1]</a>                       |
| Molecular Weight      | 194.23 g/mol                                   | <a href="#">[1]</a>                       |
| Appearance            | Colorless clear liquid (estimated)             | <a href="#">[10]</a>                      |
| Boiling Point         | 262.00 °C @ 760.00 mm Hg                       | <a href="#">[10]</a>                      |
| logP (o/w)            | 2.262 (estimated)                              | <a href="#">[10]</a>                      |
| Water Solubility      | 283.6 mg/L @ 25 °C (estimated)                 | <a href="#">[1]</a> <a href="#">[10]</a>  |
| Solubility in Ethanol | Soluble                                        | <a href="#">[10]</a> <a href="#">[11]</a> |

## Quantitative Solubility Data

While qualitative solubility in alcohol is reported, comprehensive quantitative data across a range of solvents is not readily available in the literature. The following table is provided as a template for researchers to populate with their experimentally determined values, following the protocol outlined in this guide.

Table 2: Experimentally Determined Solubility of **2-Phenoxyethyl Propionate** at 25°C

| Solvent                   | Solvent Type  | Solubility ( g/100 mL) | Observations                    |
|---------------------------|---------------|------------------------|---------------------------------|
| Water                     | Polar Protic  | 0.02836                | Practically Insoluble           |
| Ethanol                   | Polar Protic  | To be determined       | Expected to be high             |
| Methanol                  | Polar Protic  | To be determined       | Expected to be high             |
| Isopropanol               | Polar Protic  | To be determined       | Expected to be high             |
| Acetone                   | Polar Aprotic | To be determined       | Expected to be high             |
| Acetonitrile              | Polar Aprotic | To be determined       | Expected to be moderate to high |
| Dichloromethane           | Non-polar     | To be determined       | Expected to be high             |
| Toluene                   | Non-polar     | To be determined       | Expected to be high             |
| Hexane                    | Non-polar     | To be determined       | Expected to be moderate         |
| Diethyl Ether             | Non-polar     | To be determined       | Expected to be high             |
| Dimethyl Sulfoxide (DMSO) | Polar Aprotic | To be determined       | Expected to be high             |

## Experimental Protocol for Solubility Determination

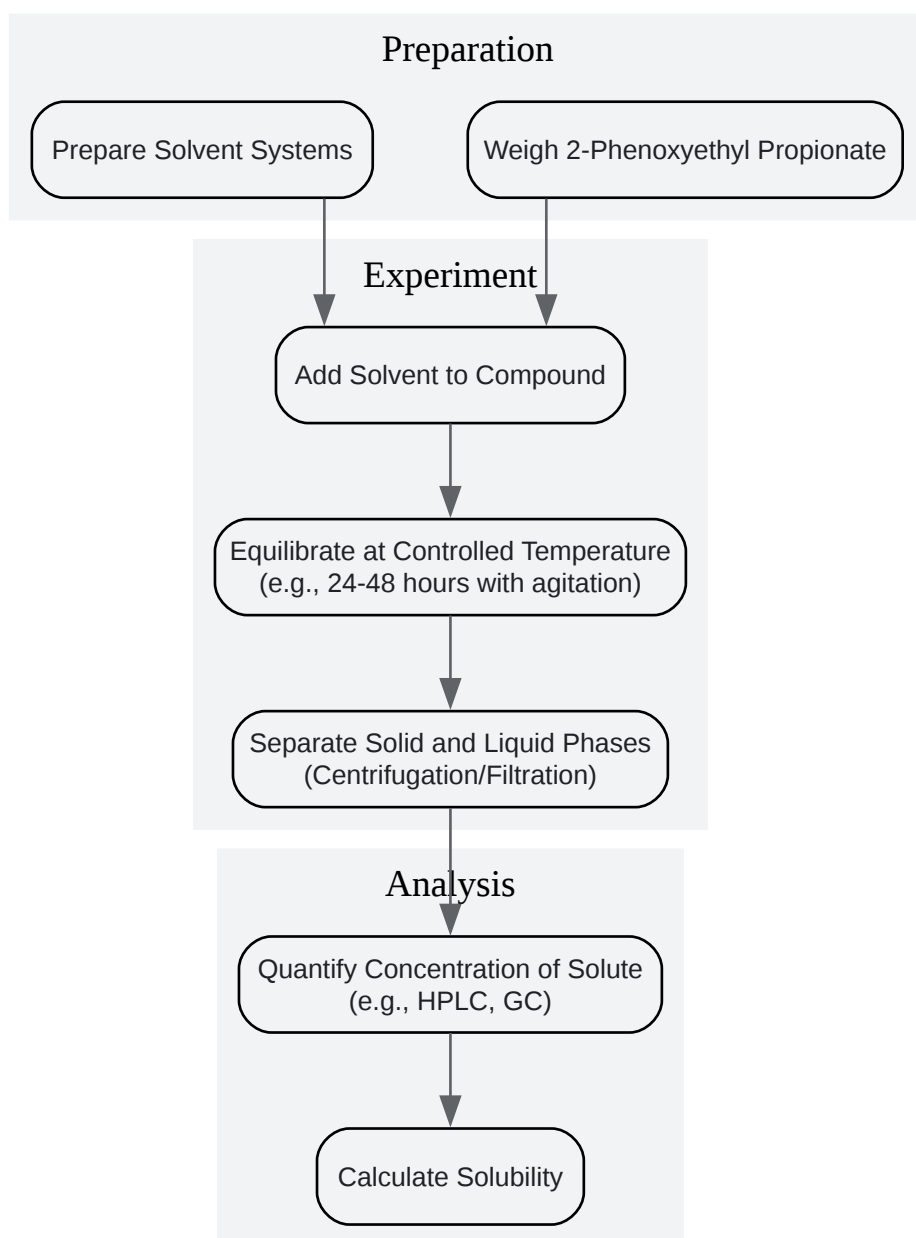
The following protocol is a robust method for determining the equilibrium solubility of **2-phenoxyethyl propionate** in various solvents. It is based on the principles of the shake-flask method, a widely accepted technique for reliable solubility measurements.[\[12\]](#)

## Materials and Equipment

- **2-Phenoxyethyl propionate** (purity > 98%)
- Selected solvents of analytical grade or higher
- Analytical balance ( $\pm 0.0001$  g)

- Glass vials with screw caps and PTFE-lined septa
- Temperature-controlled shaker or water bath
- Calibrated thermometer
- Syringe filters (e.g., 0.22  $\mu\text{m}$  PTFE)
- Volumetric flasks and pipettes
- Analytical instrumentation for quantification (e.g., HPLC-UV, GC-FID, or UV-Vis spectrophotometer)

## Experimental Workflow



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Figure 1: Experimental workflow for solubility determination.

## Step-by-Step Methodology

- Preparation of Saturated Solutions:
  - Accurately weigh an excess amount of **2-phenoxyethyl propionate** into a series of glass vials. The excess is crucial to ensure that a saturated solution is achieved.

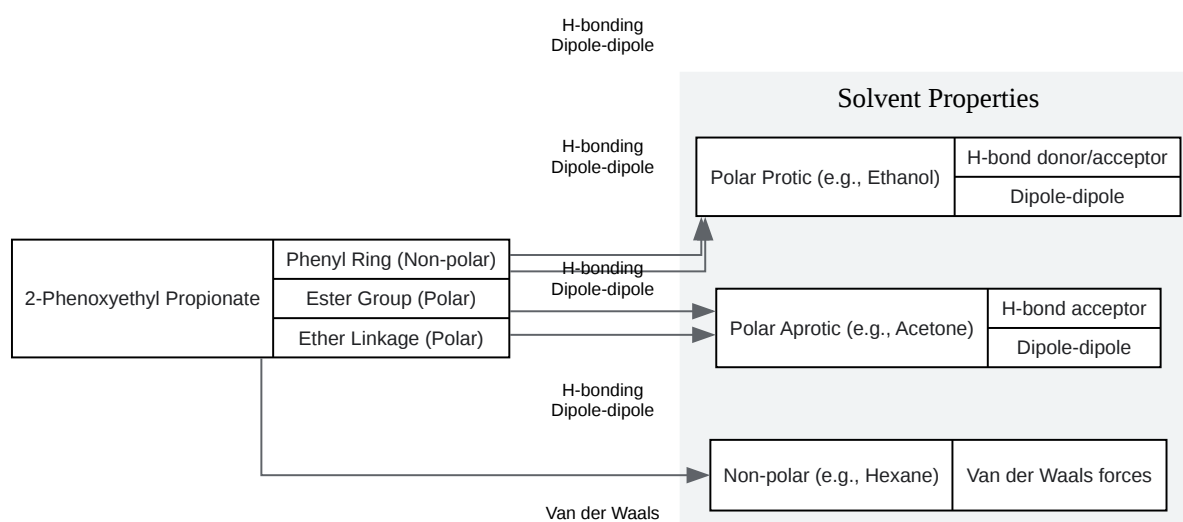
- Add a known volume of the desired solvent to each vial.
- Securely cap the vials.
- Equilibration:
  - Place the vials in a temperature-controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
  - Agitate the samples for a sufficient period to reach equilibrium. A preliminary study to determine the time to reach equilibrium is recommended; typically, 24 to 48 hours is adequate.
- Phase Separation:
  - After equilibration, allow the vials to stand undisturbed at the experimental temperature for a sufficient time to allow the excess solid to settle.
  - Carefully withdraw an aliquot of the supernatant using a syringe and immediately filter it through a syringe filter into a clean vial. This step is critical to remove any undissolved microparticles.
- Quantification:
  - Prepare a series of standard solutions of **2-phenoxyethyl propionate** of known concentrations in the solvent of interest.
  - Analyze both the standard solutions and the filtered sample solutions using a validated analytical method (e.g., HPLC-UV, GC-FID).
  - Construct a calibration curve from the standard solutions and use it to determine the concentration of **2-phenoxyethyl propionate** in the saturated sample solutions.
- Calculation of Solubility:
  - The solubility is reported as the concentration determined in the saturated solution, typically in units of g/100 mL or mg/L.

## Causality and Self-Validation

- Why an excess of solute? To ensure that the solvent is fully saturated with the solute at the given temperature, which is the definition of equilibrium solubility.
- Why temperature control? Solubility is temperature-dependent. Maintaining a constant and accurately known temperature is essential for reproducible results.
- Why agitation and equilibration time? To ensure that the system reaches thermodynamic equilibrium, where the rate of dissolution equals the rate of precipitation.
- Why filtration? To ensure that only the dissolved solute is quantified, preventing artificially high results from suspended solid particles.
- Why a calibration curve? To provide a reliable and accurate method for quantifying the concentration of the solute in the saturated solution.

## Understanding Solubility: A Deeper Dive

The solubility of **2-phenoxyethyl propionate** in different solvents can be rationalized by considering the intermolecular forces at play.





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Figure 2: Intermolecular interactions influencing solubility.

- In Polar Protic Solvents (e.g., Ethanol): The ester and ether oxygens of **2-phenoxyethyl propionate** can act as hydrogen bond acceptors for the hydroxyl protons of the solvent. Dipole-dipole interactions also contribute significantly to solubility.
- In Polar Aprotic Solvents (e.g., Acetone): While hydrogen bonding from the solvent is absent, the polar nature of the solvent can interact with the polar ester and ether groups of the solute via dipole-dipole interactions.
- In Non-polar Solvents (e.g., Hexane): The non-polar phenyl ring and alkyl chain of **2-phenoxyethyl propionate** will interact favorably with non-polar solvents through van der Waals forces.

## Safety and Handling

While **2-phenoxyethyl propionate** is not classified as hazardous under the Globally Harmonized System (GHS), it is essential to follow good laboratory practices.<sup>[2]</sup> Always consult the Safety Data Sheet (SDS) for the specific compound and solvents being used.<sup>[13][14][15]</sup> Handle all chemicals in a well-ventilated area and wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.

## Conclusion

This application note provides a comprehensive guide for the determination and understanding of the solubility of **2-phenoxyethyl propionate** in various solvents. By following the detailed experimental protocol and considering the underlying scientific principles, researchers can generate accurate and reliable solubility data. This information is invaluable for the effective formulation, application, and safety assessment of this important compound in the fields of cosmetics, fragrances, and potentially beyond.

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